

# Chemical formula and molar mass of iron oxalate dihydrate

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## Compound of Interest

Compound Name: Iron oxalate

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## An In-depth Guide to Iron(II) Oxalate Dihydrate: Chemical Formula and Molar Mass

This technical guide provides a detailed overview of the chemical formula and molar mass of iron(II) oxalate dihydrate, a compound of significance to researchers, scientists, and professionals in drug development. This document adheres to stringent data presentation and visualization standards to ensure clarity and precision for a scientific audience.

## Chemical Identity

**Iron oxalate** dihydrate is an inorganic compound, with the iron atom in the +2 oxidation state, commonly referred to as ferrous oxalate dihydrate. It is a coordination polymer that consists of oxalate-bridged ferrous centers, each coordinated with two water molecules (aquo ligands)[1].

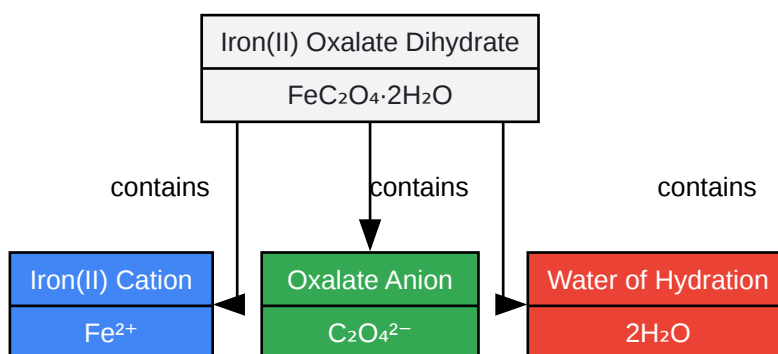
## Quantitative Data Summary

The fundamental chemical properties of iron(II) oxalate dihydrate are summarized in the table below for quick reference.

Parameter	Value	Reference
Chemical Formula	$\text{FeC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$ (or $\text{C}_2\text{H}_4\text{FeO}_6$ )	[2][3][4][5]
Molar Mass	179.89 g/mol	[2][4][5][6]
CAS Number	6047-25-2	[3][5]
Appearance	Yellow powder	[1][4]

## Molecular Composition

The logical relationship between the constituent parts of iron(II) oxalate dihydrate is illustrated in the diagram below. This visualization depicts the primary components that form the hydrated compound.



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Caption: Molecular components of iron(II) oxalate dihydrate.

## Molar Mass Calculation Protocol

The molar mass of iron(II) oxalate dihydrate ( $\text{FeC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$ ) is calculated by summing the atomic masses of its constituent atoms. The detailed protocol for this calculation is as follows:

- Identify Atomic Masses: The standard atomic masses of the elements are utilized:
  - Iron (Fe): 55.845 g/mol
  - Carbon (C): 12.011 g/mol

- Oxygen (O): 15.999 g/mol
- Hydrogen (H): 1.008 g/mol
- Sum Atomic Masses: The molar mass is the sum of the masses of one iron atom, two carbon atoms, six oxygen atoms (four from the oxalate and two from the water), and four hydrogen atoms.
  - Molar Mass of Fe:  $1 \times 55.845 \text{ g/mol} = 55.845 \text{ g/mol}$
  - Molar Mass of C:  $2 \times 12.011 \text{ g/mol} = 24.022 \text{ g/mol}$
  - Molar Mass of O:  $6 \times 15.999 \text{ g/mol} = 95.994 \text{ g/mol}$
  - Molar Mass of H:  $4 \times 1.008 \text{ g/mol} = 4.032 \text{ g/mol}$
- Total Molar Mass:
  - Molar Mass =  $55.845 + 24.022 + 95.994 + 4.032 = 179.893 \text{ g/mol}$

This calculated value is consistent with the experimentally cited molar mass of 179.89 g/mol [2][4][5][6].

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